

Application Note: Xenon-135 as a Sentinel for Nuclear Fuel Element Integrity

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Compound of Interest

Compound Name: Xenon-135

Cat. No.: B1198187

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Abstract

The timely detection of nuclear fuel element failure is paramount for the safe and economical operation of nuclear power plants. Among the various fission products released during such events, the noble gas **Xenon-135** (Xe-135) serves as a highly sensitive and reliable indicator. This application note details the principles behind the use of Xe-135 for fuel failure detection, outlines established monitoring protocols, and provides reference data for researchers, scientists, and professionals in the nuclear industry. The methodologies primarily focus on the sampling and gamma spectrometric analysis of primary reactor coolant.

Introduction

Nuclear fuel elements, typically composed of uranium dioxide pellets encapsulated in a sealed cladding, are the primary barrier against the release of radioactive fission products. A breach in this cladding, whether due to manufacturing defects, operational stresses, or material degradation, can lead to the release of these products into the primary coolant. Noble gases, being volatile and largely chemically inert, are among the first and most mobile species to escape from a failed fuel element.^[1]

Xenon-135 is a prominent fission product with a significant fission yield and a relatively short half-life of approximately 9.14 hours.^[2] Its presence and concentration in the primary coolant are indicative of ongoing fission product release. Of particular diagnostic value is the activity ratio of Xenon-133 (half-life ~5.2 days) to **Xenon-135**.^{[1][3]} In a healthy reactor core, this ratio remains relatively stable and low. However, following a fuel element failure, the release of the

longer-lived Xe-133 relative to the shorter-lived Xe-135 causes a significant and detectable increase in this ratio.^[1] This makes the $^{133}\text{Xe}/^{135}\text{Xe}$ ratio a robust metric for identifying fuel failures, even minor ones that may not be readily detectable by other means.^{[1][3]}

Principle of Detection

The underlying principle for using **Xenon-135** and the $^{133}\text{Xe}/^{135}\text{Xe}$ ratio as an indicator of fuel failure is based on their different half-lives and release mechanisms from the fuel matrix into the coolant. When a fuel rod cladding is breached, fission product gases that have accumulated in the gap between the fuel pellet and the cladding are released into the primary coolant.

In a sealed, intact fuel rod, the concentration of these isotopes reaches a secular equilibrium. Upon cladding failure, these gases escape. The longer half-life of Xe-133 allows it to accumulate to a greater extent within the fuel rod before release, and it persists longer in the coolant after release. Conversely, the shorter-lived Xe-135 decays more rapidly. A sudden release from a failed fuel rod will therefore disproportionately increase the concentration of Xe-133 in the coolant compared to Xe-135, leading to a marked increase in the $^{133}\text{Xe}/^{135}\text{Xe}$ activity ratio.^[1]

Monitoring of the primary coolant for these xenon isotopes is typically performed using gamma spectroscopy.^{[4][5]} This technique allows for the direct identification and quantification of gamma-emitting radionuclides. **Xenon-135** has a characteristic gamma-ray emission at 249.8 keV, which is used for its detection and quantification.^{[4][5][6]}

Application

The primary application of monitoring **Xenon-135** and the $^{133}\text{Xe}/^{135}\text{Xe}$ ratio is in the routine surveillance of nuclear reactor cores for fuel element failures. This proactive monitoring allows for:

- **Early Detection of Fuel Cladding Defects:** Identifying small leaks before they can develop into more significant failures.
- **Minimization of Primary Coolant Contamination:** Early detection allows for the implementation of mitigation strategies to limit the spread of radioactive fission products.

- **Informing Fuel Management Strategies:** Data on fuel element integrity can inform decisions about fuel shuffling, and the removal of failed fuel assemblies during scheduled outages.
- **Enhancing Overall Plant Safety and Economy:** Preventing widespread fuel failure contributes to the overall safety of the reactor and reduces the economic impact of unscheduled shutdowns and extensive cleanup operations.

Data Presentation

The following tables summarize key quantitative data related to the use of **Xenon-135** as an indicator of nuclear fuel element failure.

Table 1: Physical Properties of Key Xenon Isotopes

Isotope	Half-life	Primary Gamma Emission Energy (keV)	Fission Yield (from ²³⁵ U)
Xenon-135	9.14 hours	249.8	~6.6%
Xenon-133	5.24 days	81.0	~6.7%

Table 2: Indicative Thresholds for Fuel Failure Detection in Pressurized Water Reactors (PWRs)

Parameter	Threshold Value	Remarks
¹³³ Xe Activity	> 1.85 x 10 ⁵ Bq/kg	Absolute activity level that may indicate a fuel failure.
¹³³ Xe/ ¹³⁵ Xe Activity Ratio	> 0.9	This ratio, in conjunction with elevated ¹³³ Xe activity, is a strong indicator of fuel failure. [1]

Note: These are indicative values and specific operational thresholds may vary between different reactor types and regulatory regimes.

Experimental Protocols

Protocol 1: Sampling of Primary Reactor Coolant

Objective: To safely collect a representative sample of primary reactor coolant for subsequent gamma spectrometric analysis of dissolved noble gases.

Materials:

- Shielded sample carrier
- Sample vials (volume dependent on analysis system)
- Remote handling tools
- Personal protective equipment (PPE), including extremity dosimeters
- High-range portable survey meter

Procedure:

- Pre-sampling Preparations:
 - Conduct a pre-sample survey of the sampling area to determine radiation levels.[\[7\]](#)
 - Ensure all personnel are equipped with appropriate PPE and dosimetry.
 - Prepare and label sample vials.
- Sample Collection:
 - Access the designated primary coolant sampling point, which is typically located on a hot leg or the Chemical and Volume Control System (CVCS).
 - Flush the sampling line to ensure a representative sample is collected. Increased airborne radioactivity can be anticipated during flushing.[\[7\]](#)
 - Using remote handling tools, fill the sample vial from the sampling line.

- Secure the sample line.
- Sample Handling and Transport:
 - Immediately place the filled sample vial into a shielded sample carrier.[\[7\]](#)
 - Transport the shielded sample carrier to the hot chemistry laboratory for analysis.
 - When not being handled, store samples in a shielded location to minimize personnel radiation exposure.[\[7\]](#)
- Sample Preparation for Analysis:
 - For highly radioactive samples, a dilution may be necessary to reduce the radioactivity concentration and limit the counting dead time of the gamma spectroscopy equipment.[\[7\]](#)
A dilution factor of 1:1000 or 1:10000 may be required.[\[1\]](#)[\[7\]](#)
 - Record the dilution factor accurately for later activity calculations.

Protocol 2: Gamma Spectrometric Analysis of Xenon-135 in Primary Coolant

Objective: To identify and quantify the activity of **Xenon-135** in a primary coolant sample using high-resolution gamma spectroscopy.

Materials:

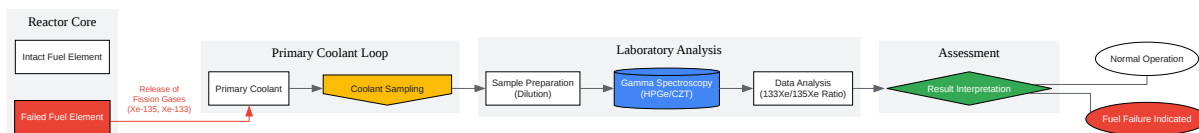
- High-Purity Germanium (HPGe) or Cadmium Zinc Telluride (CZT) detector
- Multichannel Analyzer (MCA)
- Lead shielding for the detector
- Calibration sources (e.g., mixed gamma standard)
- Sample vial holder for reproducible counting geometry
- Gamma analysis software

Procedure:

- System Calibration and Quality Control:
 - Perform an energy calibration of the gamma spectroscopy system using a certified mixed nuclide gamma-ray standard source.
 - Perform an efficiency calibration for the specific sample geometry (vial size and shape) being used.
 - Analyze a background spectrum to identify and account for naturally occurring radionuclides and any contamination in the counting system.
 - Analyze a known quality control source to verify the calibration and proper functioning of the system.
- Sample Measurement:
 - Place the prepared (and potentially diluted) primary coolant sample vial in the sample holder at a fixed and reproducible distance from the detector.
 - Acquire a gamma-ray spectrum for a sufficient counting time to achieve statistically significant results for the 249.8 keV peak of **Xenon-135**. The counting time will depend on the sample activity and detector efficiency.
- Data Analysis:
 - Using the gamma analysis software, identify the photopeak corresponding to the 249.8 keV gamma-ray emission from **Xenon-135**.^{[4][5][6]}
 - Determine the net peak area (total counts minus background counts) for the 249.8 keV peak.
 - Calculate the activity of **Xenon-135** in the sample using the following formula:
 - Correct the calculated activity for the sample dilution factor, if applicable.

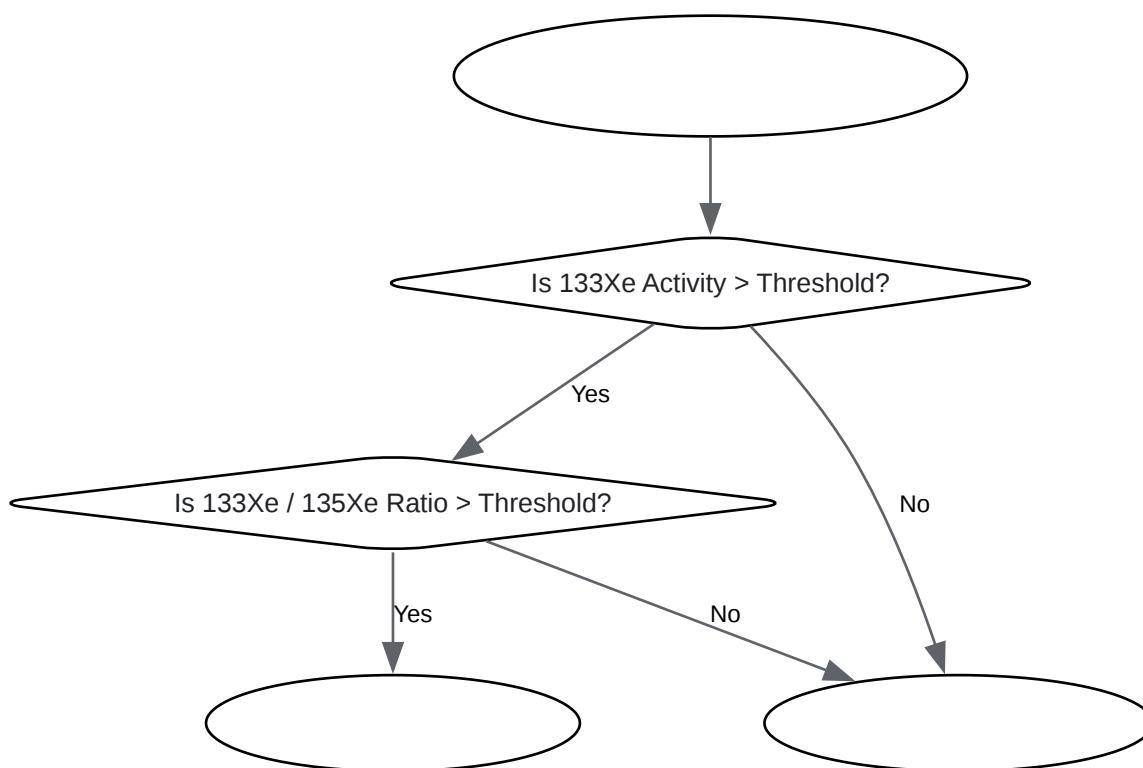
- Similarly, identify and quantify the activity of Xenon-133 using its 81.0 keV gamma-ray peak.
- Calculate the $^{133}\text{Xe}/^{135}\text{Xe}$ activity ratio.
- Reporting:
 - Report the activities of **Xenon-135** and Xenon-133 in Bq/kg of coolant.
 - Report the calculated $^{133}\text{Xe}/^{135}\text{Xe}$ activity ratio.
 - Compare the results to the established operational thresholds to assess the integrity of the fuel elements.

Mandatory Visualization



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Caption: Experimental workflow for fuel failure detection using **Xenon-135**.



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Caption: Logical relationship for identifying fuel failure via Xenon isotopes.

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